

Personal protective equipment for handling 4-Bromo-5-Ethoxy-2(5H)-Furanone

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Compound of Interest

Compound Name: 4-Bromo-5-Ethoxy-2(5H)-
Furanone

Cat. No.: B1281372

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Essential Safety and Handling Guide for 4-Bromo-5-Ethoxy-2(5H)-Furanone

This guide provides immediate, essential safety and logistical information for handling **4-Bromo-5-Ethoxy-2(5H)-Furanone** (CAS No: 32978-38-4) in a laboratory setting.[1][2][3][4][5][6] Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Hazard Summary and GHS Classification

4-Bromo-5-Ethoxy-2(5H)-Furanone is a chemical compound with the molecular formula $C_6H_7BrO_3$. [2][7] It is classified under the Globally Harmonized System (GHS) with the following hazards:

- H302: Harmful if swallowed (Acute toxicity, oral).[7]
- H315: Causes skin irritation.[7]
- H319: Causes serious eye irritation.[7]
- H335: May cause respiratory irritation.[7]

Hazard Classification	Category	Signal Word
Acute toxicity, oral	4	Warning
Skin corrosion/irritation	2	Warning
Serious eye damage/eye irritation	2A	Warning
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	Warning

Personal Protective Equipment (PPE)

A comprehensive assessment of the work area and process is necessary to determine the appropriate PPE.^[8] The following table summarizes the minimum required PPE for handling **4-Bromo-5-Ethoxy-2(5H)-Furanone**.

Protection Type	Specific Equipment	Standard
Eye and Face Protection	Tightly fitting safety goggles or a face shield. ^[9]	EN 166 or ANSI Z87.1
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber). ^[10]	Check manufacturer's breakthrough times.
Body Protection	Laboratory coat or chemical-resistant coveralls. ^{[8][11]}	EN ISO 27065 for certified workwear.
Respiratory Protection	Use in a well-ventilated area or with a certified respirator (e.g., N95, half-face mask) if ventilation is inadequate. ^{[9][10]}	Follow a respiratory protection program.
Foot Protection	Closed-toe shoes. ^[8]	N/A

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is mandatory to minimize exposure and ensure safe handling.

- Preparation:
 - Ensure a safety shower and eyewash station are accessible and functioning correctly.[\[12\]](#)
 - Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
 - Assemble all necessary equipment and reagents before handling the compound.
 - Don the appropriate PPE as specified in the table above.
- Handling:
 - Avoid direct contact with skin and eyes.[\[12\]](#)
 - Do not breathe dust, fumes, or vapors.[\[12\]](#)
 - Prevent the formation of dust and aerosols.[\[12\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[12\]](#)
 - Keep the container tightly closed when not in use.
- In Case of Exposure:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[13\]](#)
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical advice if irritation occurs.[\[12\]](#)[\[13\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[\[13\]](#)

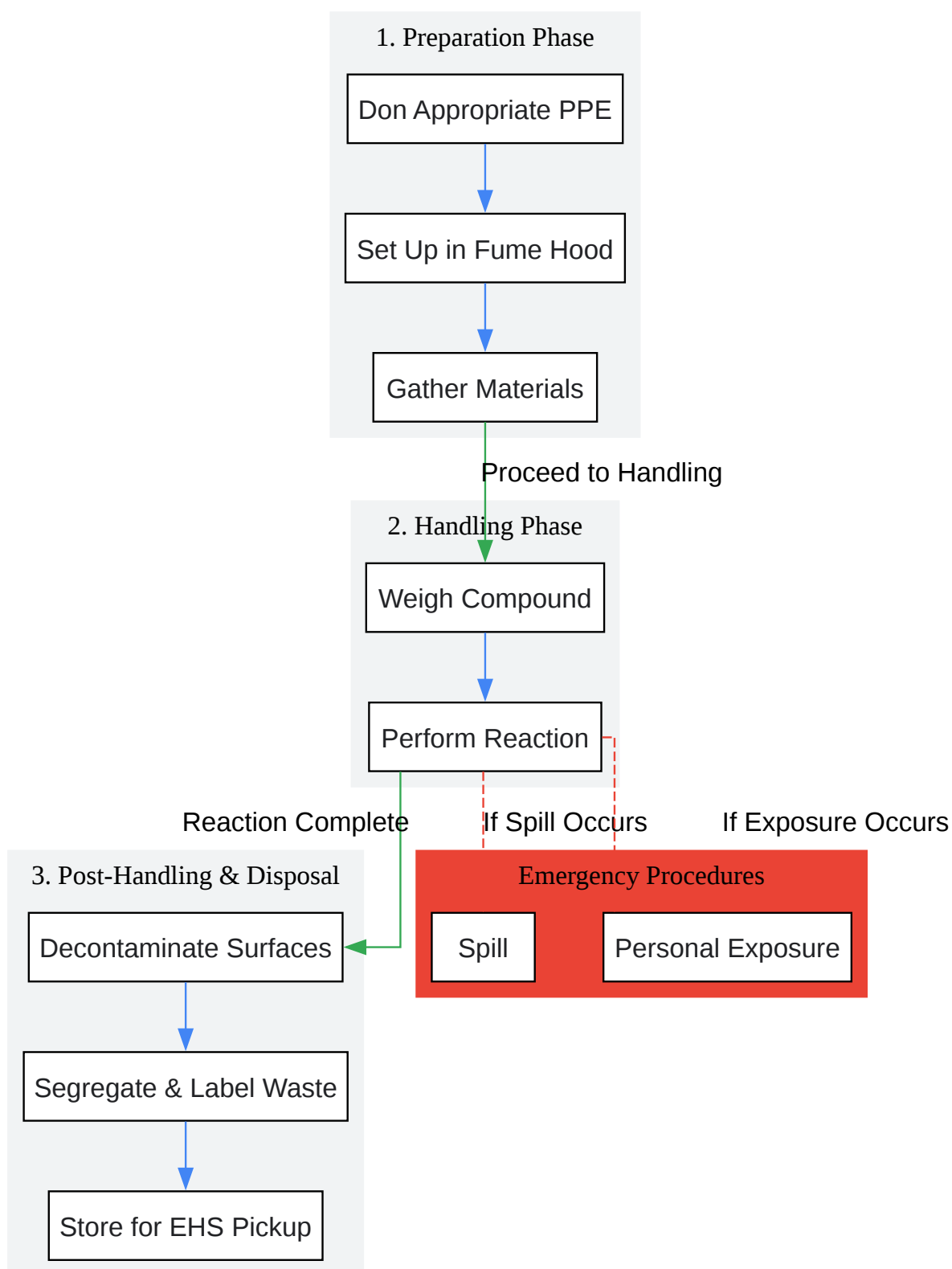
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[13]

Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- Waste Collection:
 - Collect excess **4-Bromo-5-Ethoxy-2(5H)-Furanone** and any contaminated materials (e.g., gloves, paper towels) in a designated, labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is known.
- Storage:
 - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[13]
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.
 - Do not dispose of down the drain or in regular trash.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **4-Bromo-5-Ethoxy-2(5H)-Furanone**.

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